

Application Notes: Bergapten-Induced Apoptosis in Cancer Cell Lines

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Compound of Interest

Compound Name: Bergapten

Cat. No.: B1666803

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Bergapten (5-methoxypsoralen), a naturally occurring furanocoumarin found in citrus oils, has demonstrated significant anticancer properties in various preclinical studies.^{[1][2]} Its therapeutic potential stems from its ability to modulate key cellular signaling pathways, leading to the inhibition of cancer cell proliferation, induction of cell cycle arrest, and ultimately, apoptosis (programmed cell death).^{[2][3]} These application notes provide a comprehensive overview of the mechanisms of **bergapten**-induced apoptosis, summarize its efficacy across different cancer cell lines, and offer detailed protocols for key experimental evaluations.

Mechanism of Action

Bergapten exerts its pro-apoptotic effects through multiple signaling cascades. A primary mechanism involves the activation of the p53 tumor suppressor pathway.^{[1][4]} **Bergapten** has been shown to increase the expression of p53 and its downstream targets, such as p21, which leads to cell cycle arrest, typically at the G0/G1 or G1 phase.^{[5][6]} This cell cycle inhibition is a crucial prerequisite for the induction of apoptosis.

Furthermore, **bergapten** modulates the intrinsic (mitochondrial) pathway of apoptosis. It alters the balance of pro-apoptotic (e.g., Bax, PUMA) and anti-apoptotic (e.g., Bcl-2) proteins, favoring the former.^{[5][7]} This shift leads to the loss of mitochondrial membrane potential,

release of cytochrome c, and subsequent activation of a caspase cascade, including initiator caspase-9 and executioner caspase-3, culminating in apoptotic cell death.[3][5]

Another critical target of **bergapten** is the PI3K/Akt signaling pathway, a key regulator of cell survival.[2][8] **Bergapten** can inhibit this pathway, often through the upregulation of the tumor suppressor PTEN, which counteracts PI3K activity.[5][9] Inhibition of Akt signaling further contributes to the pro-apoptotic environment within the cancer cell.[2][5]

Data Presentation: Efficacy of Bergapten in Cancer Cell Lines

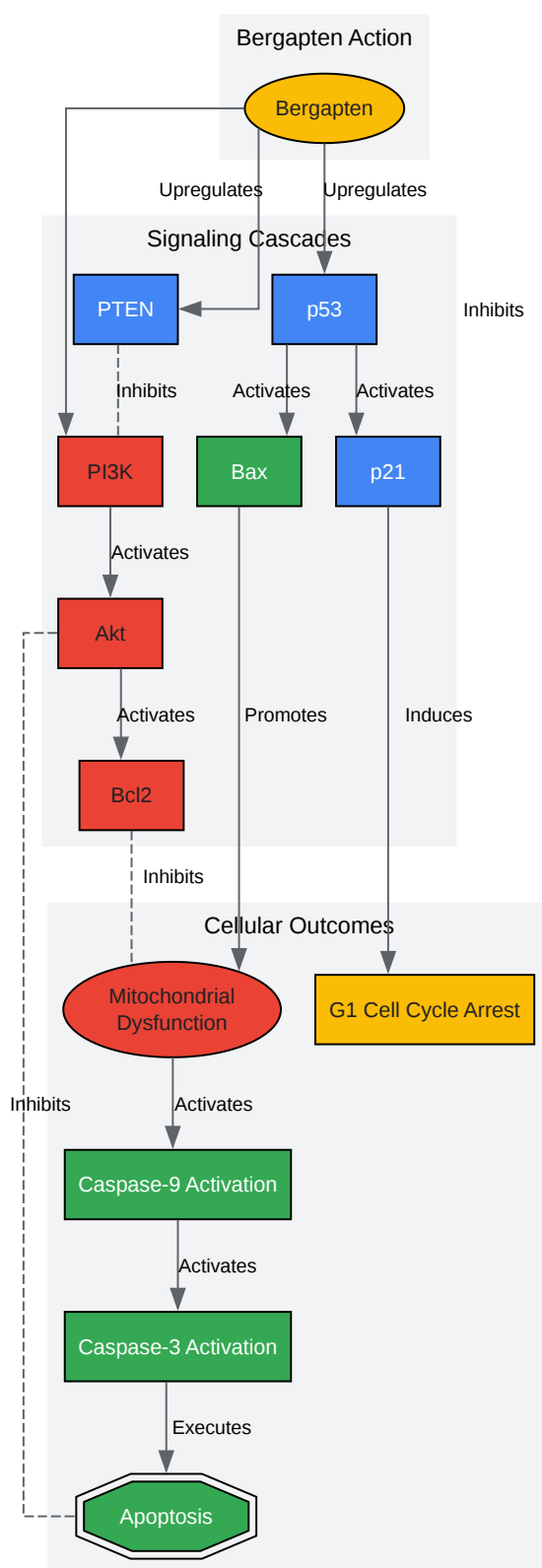
The following table summarizes the quantitative data on the effects of **bergapten** on various cancer cell lines.

Cancer Type	Cell Line(s)	Key Findings	IC50 Values (μM)	Reference(s)
Non-Small Cell Lung Cancer	A549, NCI-H460	Inhibited cell viability to ~79% and ~75% respectively at 50 μM after 48h. Induced G1 arrest and apoptosis via p53 activation.	Not explicitly stated in these terms	[4] [7] [10]
Breast Cancer	MCF-7, SKBR-3, ZR-75, MDA-MB-231	Induced G0/G1 phase arrest and apoptosis, enhanced p53 and p21 expression, and impaired the PI3K/Akt survival signal. [1] [6] [11] Also shown to induce autophagy via PTEN upregulation. [9]	Not explicitly stated	[1] [6] [9] [11] [12]
Colorectal Cancer	DLD-1, LoVo	Decreased cell viability and induced G0/G1 arrest. Increased p53, Bax, and PTEN, while decreasing p-AKT. [5]	Not explicitly stated	[1] [5]
Osteosarcoma	Saos-2, HOS	Induced G2 phase arrest and	Saos-2: 40.05 μM; HOS: 257.5	[13]

		apoptosis in μ M Saos-2 cells, accompanied by loss of mitochondrial membrane potential and caspase-9/-3 activation.[3]		
Papillary Thyroid Cancer	BCPAP	Inhibited proliferation and stimulated apoptosis by enhancing Bax and caspases and reducing Bcl-2. Attenuated PI3K/AKT/GSK- 3 β signaling.[14]	10 μ M and 15 μ M showed effects	[14]
Hepatocellular Carcinoma	J5, HepG2	Lethal effect observed at high concentrations (5-50 mM) in J5 cells.[4] Modulated LXR/PI3K/Akt pathways in HepG2 cells.[15] [16]	Not explicitly stated	[4][15][16]

Visualizations

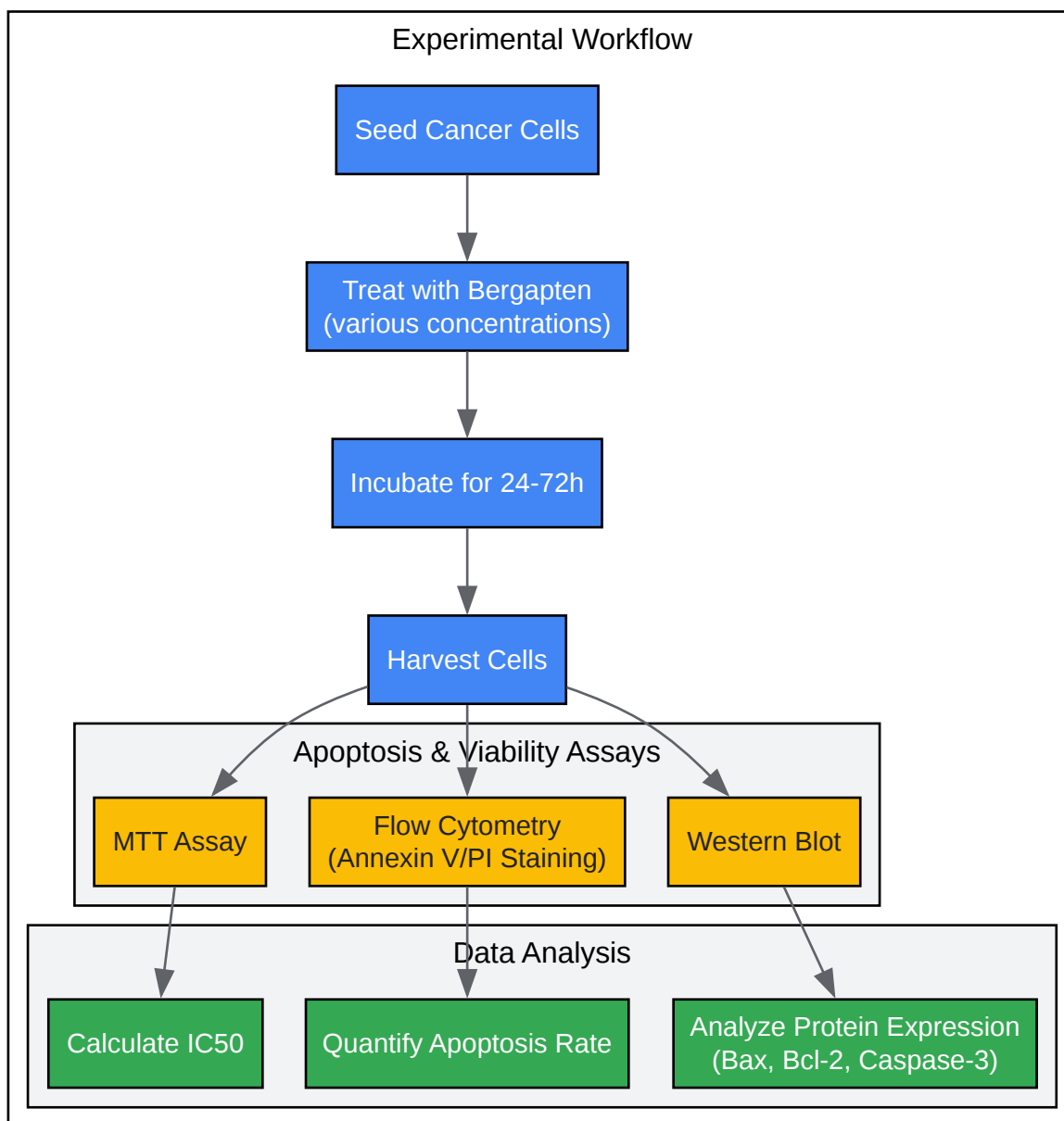
Signaling Pathway of Bergapten-Induced Apoptosis



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Caption: **Bergapten**-induced apoptosis signaling pathways.

Experimental Workflow for Assessing Apoptosis



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